

An In-depth Technical Guide to Ethyl 2-cyclobutylpropanoate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Ethyl 2-cyclobutylpropanoate

CAS No.: 1909305-80-1

Cat. No.: B2359058

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 2-cyclobutylpropanoate is a carboxylic acid ester characterized by a cyclobutane ring attached to the alpha-position of a propanoate moiety. This unique structural feature, combining a strained four-membered ring with a common ester functional group, imparts distinct physicochemical properties that are of interest in various fields of chemical research and development. The cyclobutyl motif is increasingly recognized as a valuable component in medicinal chemistry for its ability to modulate the pharmacological profile of bioactive molecules.[1] Furthermore, esters are widely utilized in the fragrance, flavor, and pharmaceutical industries.[2][3][4] This guide provides a comprehensive overview of the synthesis, properties, and potential applications of **Ethyl 2-cyclobutylpropanoate**, serving as a technical resource for professionals in the field.

Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **Ethyl 2-cyclobutylpropanoate** is essential for its handling, application, and the design of synthetic

routes. While extensive experimental data for this specific compound is not readily available in the literature, its properties can be reliably predicted based on its structure and comparison with analogous compounds.

Property	Value	Source
Molecular Formula	C ₉ H ₁₆ O ₂	PubChem[5]
Molecular Weight	156.22 g/mol	PubChem[5]
CAS Number	1909305-80-1	PubChem[5]
IUPAC Name	ethyl 2-cyclobutylpropanoate	PubChem[5]
SMILES	CCOC(=O)C(C)C1CCC1	PubChem[5]
InChI Key	SCUABANXLDEEJN-UHFFFAOYSA-N	PubChem[5]
Predicted LogP	2.6	PubChem[5]
Predicted Boiling Point	183.5 ± 25.0 °C	ChemSpider
Predicted Density	0.931 ± 0.06 g/cm ³	ChemSpider

Hazard Information:

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Ethyl 2-cyclobutylpropanoate** is classified with the following hazards:

- Flammable liquid and vapor (H226)[5]
- Causes skin irritation (H315)[5]
- Causes serious eye irritation (H319)[5]
- May cause respiratory irritation (H335)[5]

Appropriate safety precautions should be taken when handling this compound, including working in a well-ventilated area, using personal protective equipment, and avoiding sources of ignition.

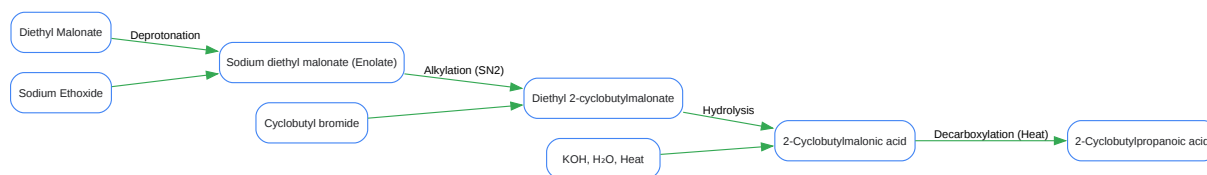
Synthesis of Ethyl 2-cyclobutylpropanoate

The most direct and industrially scalable method for the synthesis of **Ethyl 2-cyclobutylpropanoate** is the Fischer-Speier esterification of its corresponding carboxylic acid, 2-cyclobutylpropanoic acid. This acid-catalyzed reaction between a carboxylic acid and an alcohol is a well-established and versatile method for ester formation.

Part 1: Synthesis of 2-Cyclobutylpropanoic Acid

The precursor, 2-cyclobutylpropanoic acid (CAS: 1082453-55-1), can be synthesized through various organic methodologies. A common approach involves the alkylation of a suitable enolate with a cyclobutyl halide, followed by hydrolysis.

Conceptual Synthesis Pathway for 2-Cyclobutylpropanoic Acid:



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Caption: Conceptual synthesis of 2-cyclobutylpropanoic acid.

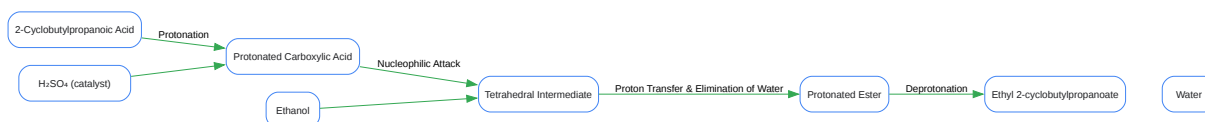
Part 2: Fischer-Speier Esterification to Ethyl 2-cyclobutylpropanoate

Once 2-cyclobutylpropanoic acid is obtained, it can be esterified with ethanol in the presence of a strong acid catalyst, such as sulfuric acid or p-toluenesulfonic acid.

Detailed Experimental Protocol (Generalized):

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 2-cyclobutylpropanoic acid (1.0 eq), absolute ethanol (5-10 eq, serving as both reactant and solvent), and a catalytic amount of concentrated sulfuric acid (e.g., 2-3 mol%).
- **Reaction:** Heat the mixture to reflux with vigorous stirring. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** After the reaction is complete (typically several hours), cool the mixture to room temperature. Neutralize the excess acid with a saturated aqueous solution of sodium bicarbonate.
- **Extraction:** Extract the aqueous layer with a suitable organic solvent, such as diethyl ether or ethyl acetate. Combine the organic layers.
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and filter. The solvent is then removed under reduced pressure. The crude product can be purified by fractional distillation under reduced pressure to yield pure **Ethyl 2-cyclobutylpropanoate**.

Reaction Mechanism:



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Caption: Fischer-Speier esterification mechanism.

Spectroscopic Data (Predicted)

While experimental spectra for **Ethyl 2-cyclobutylpropanoate** are not widely published, spectroscopic data can be predicted with a high degree of confidence based on its chemical structure and known spectral data of similar compounds.

¹H NMR Spectroscopy (Predicted)

The proton NMR spectrum is expected to show distinct signals for the ethyl group, the cyclobutyl ring protons, and the protons on the propanoate backbone.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~4.1	Quartet	2H	-O-CH ₂ -CH ₃
~2.3	Multiplet	1H	-CH(CH)-C=O
~1.8-2.1	Multiplet	7H	Cyclobutyl protons
~1.2	Triplet	3H	-O-CH ₂ -CH ₃
~1.1	Doublet	3H	-CH(CH ₃)-

¹³C NMR Spectroscopy (Predicted)

The carbon-13 NMR spectrum will provide information on the carbon framework of the molecule.

Chemical Shift (δ , ppm)	Assignment
~175	C=O
~60	-O-CH ₂ -CH ₃
~45	-CH(CH ₃)-
~35	CH-cyclobutyl
~25	CH ₂ -cyclobutyl
~18	CH ₂ -cyclobutyl (beta)
~14	-O-CH ₂ -CH ₃
~13	-CH(CH ₃)-

Mass Spectrometry (Predicted)

Electron ionization mass spectrometry (EI-MS) would likely show a molecular ion peak (M^+) at $m/z = 156$. Key fragmentation patterns would include the loss of the ethoxy group (-OCH₂CH₃, $m/z = 45$) and the ethyl group (-CH₂CH₃, $m/z = 29$).

Infrared (IR) Spectroscopy (Predicted)

The IR spectrum will be dominated by a strong absorption band characteristic of the ester carbonyl group.

Wavenumber (cm ⁻¹)	Intensity	Assignment
~2950-2850	Strong	C-H stretching (alkyl)
~1735	Strong	C=O stretching (ester)
~1180	Strong	C-O stretching (ester)

Potential Applications

Given its chemical structure, **Ethyl 2-cyclobutylpropanoate** has potential applications in several areas, primarily in the flavor and fragrance industry and as a building block in organic

synthesis.

- **Flavor and Fragrance:** Many esters with similar molecular weights and structures possess fruity and pleasant odors.[3][4] Ethyl propionate, a close analog, is known for its fruity, rum-like scent and is used in artificial fruit flavors.[2] The presence of the cyclobutyl group in **Ethyl 2-cyclobutylpropanoate** is likely to impart a unique character to its scent profile, potentially making it a valuable ingredient in perfumes and food flavorings.
- **Organic Synthesis:** The cyclobutane ring is a motif of growing interest in medicinal chemistry. [1] **Ethyl 2-cyclobutylpropanoate** can serve as a versatile starting material for the synthesis of more complex molecules containing the cyclobutyl moiety. The ester functionality can be readily transformed into other functional groups, such as amides, alcohols, or ketones, providing a handle for further chemical modifications.
- **Pharmaceutical and Agrochemical Research:** The introduction of a cyclobutane ring can influence the metabolic stability, lipophilicity, and binding affinity of a molecule to its biological target. As such, **Ethyl 2-cyclobutylpropanoate** could be a useful intermediate in the synthesis of novel drug candidates or agrochemicals.

Reactivity and Stability

The reactivity of **Ethyl 2-cyclobutylpropanoate** is primarily governed by the ester functional group.

- **Hydrolysis:** Like other esters, it can be hydrolyzed back to 2-cyclobutylpropanoic acid and ethanol under either acidic or basic conditions (saponification).
- **Transesterification:** It can undergo transesterification in the presence of another alcohol and an acid or base catalyst to form a different ester.
- **Reduction:** The ester can be reduced to the corresponding primary alcohol, 2-cyclobutylpropan-1-ol, using strong reducing agents like lithium aluminum hydride (LiAlH₄).
- **Reaction with Organometallics:** Grignard reagents and organolithium compounds will add to the carbonyl carbon of the ester to form tertiary alcohols after workup.

Stability:

Esters are generally considered to be stable compounds under neutral conditions. However, prolonged exposure to strong acids or bases, or high temperatures, can lead to decomposition. The thermal stability of esters is influenced by factors such as chain length and branching.

Conclusion

Ethyl 2-cyclobutylpropanoate is a compound with interesting structural features that suggest potential applications in the flavor and fragrance industry, as well as in synthetic organic chemistry as a building block for more complex molecules. While detailed experimental data on its properties and synthesis are not extensively documented in publicly available literature, its characteristics can be reliably inferred from the well-established chemistry of esters and cyclobutane-containing compounds. This technical guide provides a solid foundation for researchers and professionals interested in exploring the potential of this and related molecules. Further experimental investigation into its synthesis, spectroscopic characterization, and biological activity is warranted to fully unlock its potential.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 2-cyclobutylpropanoate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2359058/docs#an-in-depth-technical-guide-to-ethyl-2-cyclobutylpropanoate\]](https://www.benchchem.com/product/b2359058/docs#an-in-depth-technical-guide-to-ethyl-2-cyclobutylpropanoate)

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